

# An In-depth Technical Guide to (Z)-5-Decenyl Acetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (Z)-5-Decenyl acetate

Cat. No.: B110231

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This technical guide provides a comprehensive overview of **(Z)-5-Decenyl acetate**, a significant semiochemical compound. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis, offering detailed information on its chemical properties, identification, and synthesis.

## Core Compound Information

**(Z)-5-Decenyl acetate** is recognized primarily for its role as an insect sex pheromone, particularly for various species of Lepidoptera.<sup>[1][2]</sup> Its chemical structure and properties make it a subject of interest in the fields of chemical ecology, organic synthesis, and pest management.

### Chemical Identification and Synonyms

The compound is officially registered under the CAS number 67446-07-5.<sup>[3][4][5][6]</sup> It is also known by a variety of synonyms, which are crucial for comprehensive literature and database searches.

Identifier Type	Identifier
CAS Number	67446-07-5 <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Deprecated CAS	90678-35-6 <a href="#">[3]</a> <a href="#">[5]</a>
EC Number	266-693-9 <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
IUPAC Name	[(Z)-dec-5-enyl] acetate <a href="#">[5]</a>
Synonyms	5Z-Decenyl acetate, cis-5-Decenyl acetate, (5Z)-Decenyl Acetate, Z-5-Decen-1-ylacetate, (Z)-5-Decen-1-ol acetate, 5-Decen-1-ol, 1-acetate, (5Z)-, Acetic acid dec-5-enyl ester <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C12H22O2 <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	198.30 g/mol <a href="#">[3]</a> <a href="#">[5]</a>
InChI	InChI=1S/C12H22O2/c1-3-4-5-6-7-8-9-10-11-14-12(2)13/h6-7H,3-5,8-11H2,1-2H3/b7-6- <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
SMILES	CCCC/C=C\CCCCOC(=O)C <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>

## Physicochemical Properties

The physical and chemical properties of **(Z)-5-Decenyl acetate** are essential for its handling, application, and analysis. The data presented below has been compiled from various chemical databases.

Property	Value
Appearance	Colorless to pale yellow clear liquid (est.) <a href="#">[7]</a>
Boiling Point	210.5°C at 760 mmHg <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Density	0.886 g/cm <sup>3</sup> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Flash Point	62.2°C <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Refractive Index	1.4425 at 20°C <a href="#">[3]</a> <a href="#">[4]</a>
Vapor Pressure	0.192 mmHg at 25°C <a href="#">[3]</a> <a href="#">[6]</a>
Solubility	Insoluble in water; Soluble in alcohol <a href="#">[7]</a>
logP	3.46620 - 4.510 (est) <a href="#">[3]</a> <a href="#">[4]</a>
Storage Temp.	2-8°C <a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols

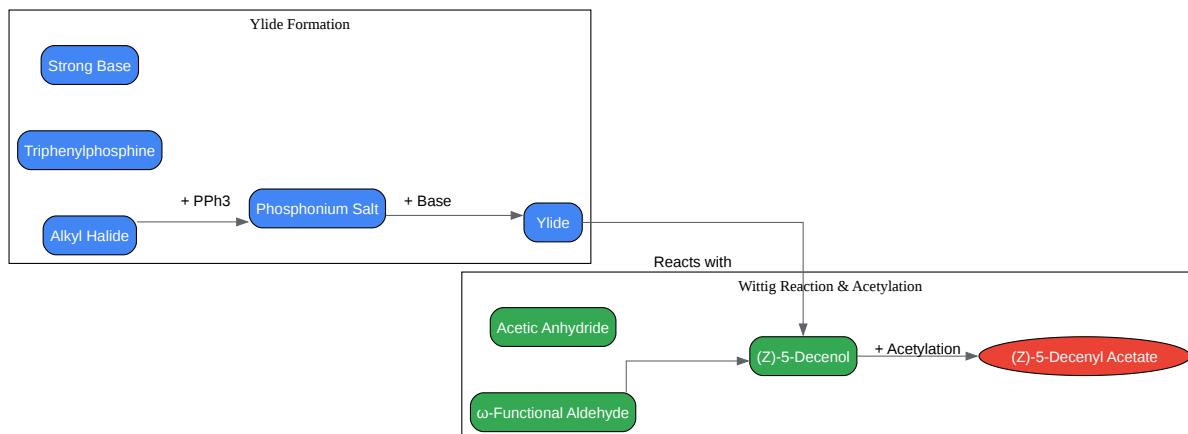
### Synthesis of (Z)-5-Decenyl Acetate

A general and stereoselective route for the synthesis of (Z)-alkenols and their acetates involves the Wittig reaction.[\[1\]](#) This methodology allows for the precise placement and configuration of the double bond.

A common approach involves the following key steps:

- Preparation of the Phosphonium Salt: An appropriate alkyl halide is reacted with triphenylphosphine to generate the corresponding phosphonium salt.
- Ylide Formation: The phosphonium salt is treated with a strong base (e.g., n-butyllithium) to form the ylide.
- Wittig Reaction: The ylide is reacted with a suitable  $\omega$ -functional aldehyde. The geometry of the resulting double bond is influenced by the reaction conditions and the nature of the reactants. For a (Z)-alkene, specific conditions favoring the kinetic product are employed.

- Acetylation: The resulting (Z)-alkenol is then acetylated using an acetylating agent like acetic anhydride or acetyl chloride in the presence of a base to yield the final product, **(Z)-5-Decenyl acetate**.



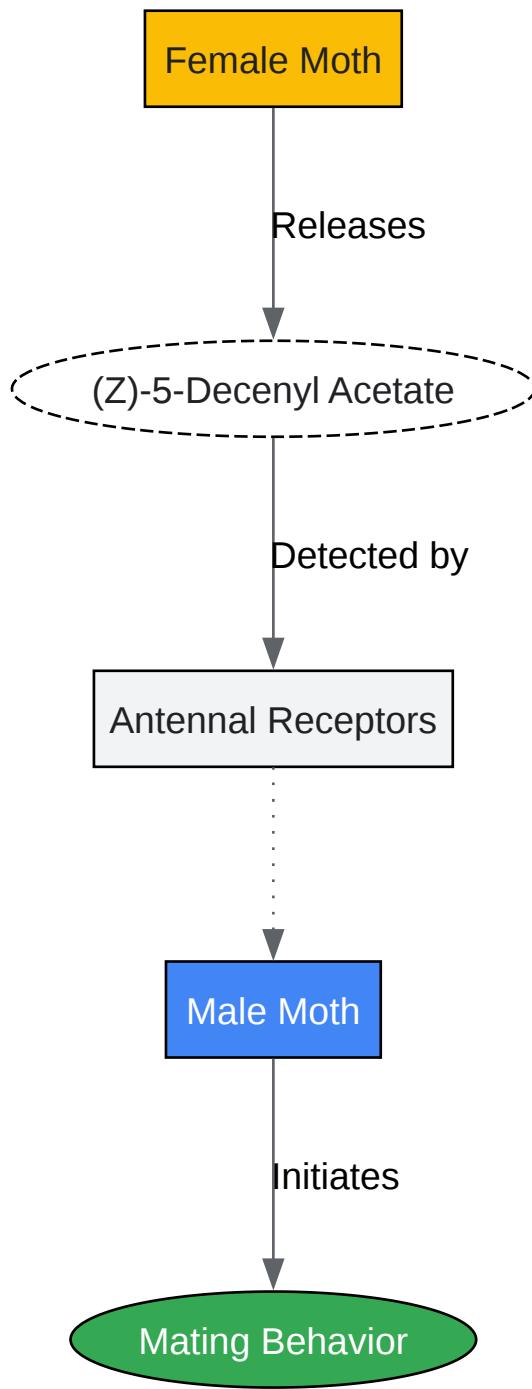
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A simplified workflow for the synthesis of **(Z)-5-Decenyl acetate**.

## Biological Role and Signaling

**(Z)-5-Decenyl acetate** functions as a semiochemical, specifically a sex pheromone. In many moth species, the female releases a specific blend of pheromones, including **(Z)-5-Decenyl**

**acetate**, to attract males for mating. The male moth detects these chemical cues using specialized receptors on its antennae, triggering a behavioral response to locate the female.



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The role of **(Z)-5-Decenyl acetate** as a semiochemical.

## Safety and Handling

Based on GHS classifications, **(Z)-5-Decenyl acetate** is considered an irritant.<sup>[5]</sup> It may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).<sup>[4][5]</sup> Standard laboratory safety protocols should be followed when handling this compound, including the use of personal protective equipment such as gloves and safety glasses. Store in a cool, well-ventilated area.<sup>[3][4]</sup>

This guide provides a foundational understanding of **(Z)-5-Decenyl acetate** for scientific and research applications. For more detailed experimental procedures and safety information, consulting primary research articles and safety data sheets is recommended.

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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
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